

Navigating the Solubility Landscape of 3-Chloro-2-nitrobenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-2-nitrobenzaldehyde

Cat. No.: B1357113

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide delves into the solubility characteristics of **3-Chloro-2-nitrobenzaldehyde**, a key intermediate in various synthetic pathways. Understanding its behavior in different organic solvents is paramount for optimizing reaction conditions, designing efficient purification strategies, and developing robust formulations. While specific quantitative solubility data for **3-Chloro-2-nitrobenzaldehyde** is not readily available in published literature, this guide provides valuable insights by presenting data for the closely related compound, 3-nitrobenzaldehyde. This information, coupled with detailed experimental protocols, offers a strong foundation for researchers working with this class of compounds.

Quantitative Solubility Data

Precise, quantitative data on the solubility of a compound is critical for process development and scale-up. As a surrogate for **3-Chloro-2-nitrobenzaldehyde**, the following table summarizes the solubility of 3-nitrobenzaldehyde in a range of common organic solvents at various temperatures. This data serves as a valuable starting point for solvent selection and for predicting the general solubility trends of structurally similar molecules.

Solvent	Temperature (°C)	Solubility (g/100g of solvent)
Methanol	0	17.5
	10	25.8
	20	38.1
	30	56.2
Ethanol	0	12.1
	10	18.5
	20	28.3
	30	43.4
Acetone	0	99.1
	10	149.0
	20	231.8
	30	401.9
Ethyl Acetate	0	47.5
	10	55.9
	20	77.5
	30	110.0
Toluene	0	8.9
	10	13.5
	20	20.8
	30	32.1
Acetonitrile	0	58.2
	10	81.5
	20	115.3

30	165.4	
n-Propanol	0	10.2
10	15.3	
20	23.1	
30	35.2	
Isopropanol	0	8.7
10	13.1	
20	20.0	
30	30.8	
n-Butanol	0	8.1
10	12.2	
20	18.6	
30	28.7	

Note: The data presented in this table is for 3-nitrobenzaldehyde and should be used as an estimation for the solubility of **3-Chloro-2-nitrobenzaldehyde**. Experimental verification for the target compound is highly recommended.

Experimental Protocols for Solubility Determination

The following methodologies provide a framework for the experimental determination of the solubility of **3-Chloro-2-nitrobenzaldehyde** in organic solvents. The isothermal shake-flask method is a widely accepted and reliable technique.

Isothermal Shake-Flask Method

This gravimetric method involves equilibrating a supersaturated solution of the compound in the solvent of interest at a constant temperature and then determining the concentration of the solute in the saturated solution.

Materials:

- **3-Chloro-2-nitrobenzaldehyde** (high purity)
- Selected organic solvents (analytical grade)
- Thermostatic shaker bath
- Calibrated thermometer
- Analytical balance
- Syringe filters (chemically compatible with the solvent)
- Vials with screw caps
- Pipettes and volumetric flasks

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **3-Chloro-2-nitrobenzaldehyde** to a series of vials, each containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
- **Equilibration:** Securely cap the vials and place them in a thermostatic shaker bath set to the desired temperature. Allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours), with continuous agitation to facilitate dissolution.
- **Sample Withdrawal and Filtration:** After equilibration, stop the agitation and allow the excess solid to settle. Carefully withdraw a known volume of the supernatant using a pre-warmed or pre-cooled pipette (to the same temperature as the experiment to prevent precipitation or further dissolution). Immediately filter the solution through a syringe filter into a pre-weighed vial.
- **Gravimetric Analysis:** Determine the mass of the filtered saturated solution. Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature until a constant weight of the dissolved solid is obtained.

- Calculation of Solubility: The solubility can be calculated using the following formula:

$$\text{Solubility (g/100g of solvent)} = (\text{mass of dissolved solid} / \text{mass of solvent}) \times 100$$

The mass of the solvent is determined by subtracting the mass of the dissolved solid from the total mass of the saturated solution.

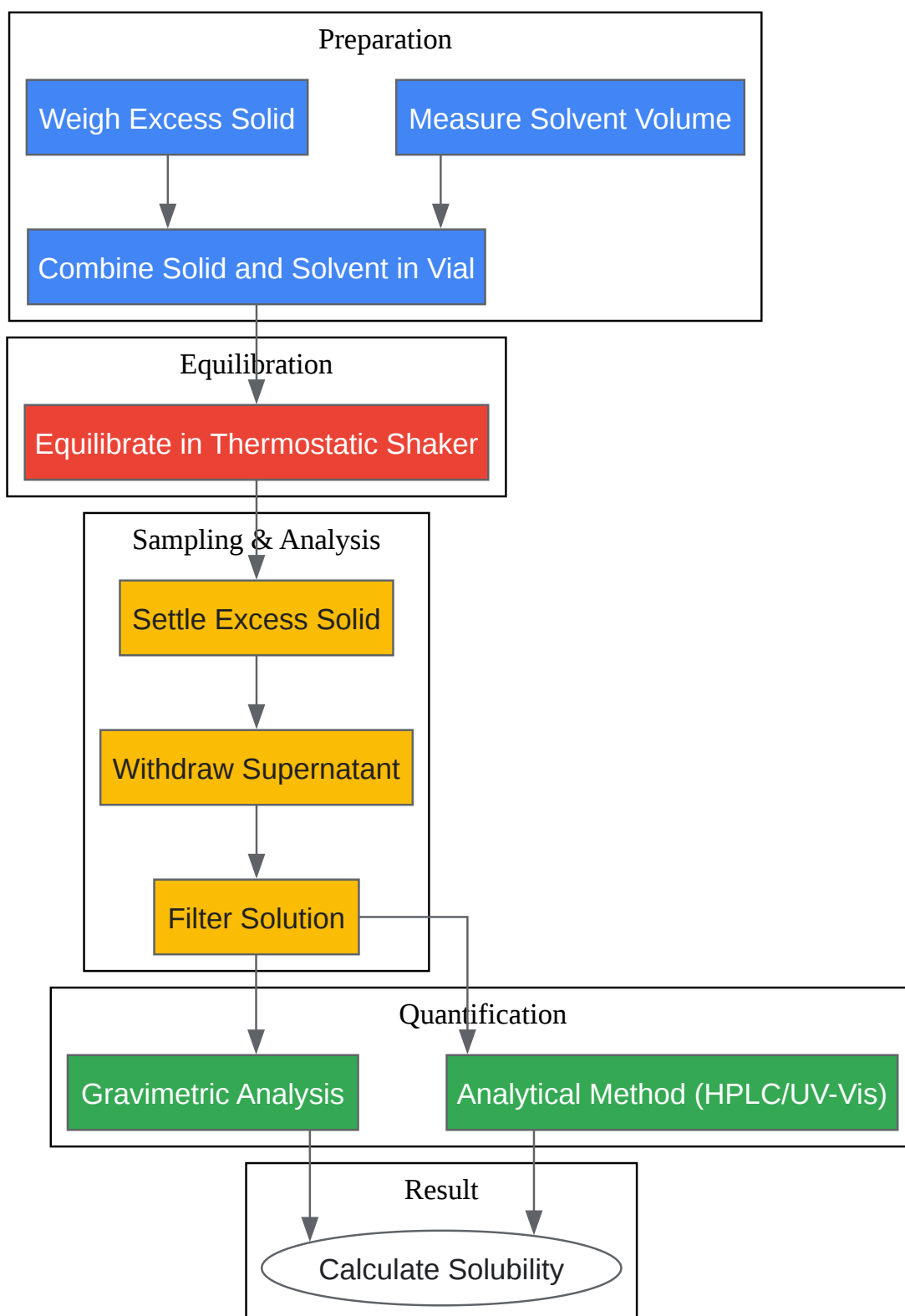
Analytical Methods for Concentration Determination

For higher accuracy and for solvents that are difficult to evaporate, the concentration of the solute in the filtered saturated solution can be determined using analytical techniques such as:

- High-Performance Liquid Chromatography (HPLC): A calibrated HPLC method can provide accurate and reproducible measurements of the solute concentration.
- UV-Vis Spectroscopy: If the compound has a distinct chromophore, a calibration curve can be established to determine the concentration from the absorbance of the saturated solution.

Logical Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of an organic compound.



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Caption: General workflow for experimental solubility determination.

This technical guide provides a comprehensive starting point for researchers and professionals working with **3-Chloro-2-nitrobenzaldehyde**. While the provided quantitative data for a related compound offers valuable initial guidance, it is imperative to conduct experimental verification for the specific compound of interest to ensure accuracy in process development and scientific research.

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